

# A Technical Guide to Commercial Sourcing and Purity of Methyl 3-mercaptopropionate

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## Compound of Interest

Compound Name: Methyl 3-mercaptopropionate

Cat. No.: B032665

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, available purity grades, and analytical methodologies for **Methyl 3-mercaptopropionate** (CAS No. 2935-90-2). This document is intended to assist researchers, scientists, and professionals in drug development in sourcing and verifying the quality of this critical reagent.

## Commercial Sources and Availability

**Methyl 3-mercaptopropionate** is readily available from a variety of chemical suppliers, ranging from large, well-established companies to more specialized providers. The available grades typically cater to research and development needs, with purities generally suitable for most laboratory applications. Below is a summary of major commercial suppliers and their offered purities.

Table 1: Commercial Suppliers of **Methyl 3-mercaptopropionate**

Supplier	Stated Purity/Grade
Sigma-Aldrich (Merck)	98%
Thermo Fisher Scientific (Alfa Aesar)	98% <sup>[1]</sup>
TCI America	>98.0% (GC)
Santa Cruz Biotechnology	≥97% <sup>[2]</sup>
Ottokemi	98%
ChemicalBook	Various suppliers listed with purities up to 99%
LGC Standards	Reference material
BOC Sciences	95%
Chevron Phillips Chemical	Industrial grades

## Purity Specifications and Grades

The most commonly available grade of **Methyl 3-mercaptopropionate** for research purposes is a technical grade with a purity of 98% or higher. High-purity grades, often exceeding 99%, may be available from select suppliers upon request or as specialized products. It is crucial for researchers to consult the certificate of analysis (CofA) for lot-specific purity data and information on impurities.

Table 2: Typical Purity Specifications for **Methyl 3-mercaptopropionate** (98% Grade)

Parameter	Specification	Analytical Method
Assay (Purity)	≥ 98.0%	Gas Chromatography (GC)
Appearance	Colorless to pale yellow liquid	Visual Inspection
Identity	Conforms to structure	IR, NMR
Refractive Index (at 20°C)	1.463 - 1.465 <sup>[3]</sup>	Refractometry
Density (at 25°C)	~1.085 g/mL	Pycnometry

## Analytical Methodologies for Purity Determination

The primary method for determining the purity of **Methyl 3-mercaptopropionate** is Gas Chromatography (GC), typically with a Flame Ionization Detector (FID). High-Performance Liquid Chromatography (HPLC) can also be employed, particularly for the analysis of related thiol compounds.

### Experimental Protocol: Purity Determination by Gas Chromatography (GC-FID)

This protocol outlines a typical method for the analysis of **Methyl 3-mercaptopropionate** purity. Instrument parameters may require optimization based on the specific equipment and column used.

Objective: To determine the purity of a **Methyl 3-mercaptopropionate** sample by quantifying the main component and detecting any volatile impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary GC column suitable for polar compounds (e.g., a wax-type column like a DB-WAX or similar). A non-polar column like a DB-5ms could also be used.
- Autosampler (recommended for precision).
- Data acquisition and processing software.

Reagents and Materials:

- **Methyl 3-mercaptopropionate** sample.
- High-purity solvent for dilution (e.g., Dichloromethane or Ethyl Acetate, GC grade).
- Reference standard of **Methyl 3-mercaptopropionate** (if available, for quantitative analysis).

Procedure:

- Sample Preparation:
  - Accurately weigh approximately 50 mg of the **Methyl 3-mercaptopropionate** sample into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with the chosen solvent. Mix thoroughly.
  - Transfer an aliquot of the solution to a GC vial.
- GC-FID Conditions:
  - Column: e.g., 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness DB-WAX.
  - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).
  - Injector Temperature: 250 °C.
  - Injection Volume: 1  $\mu$ L.
  - Split Ratio: 50:1 (can be adjusted based on sample concentration).
  - Oven Temperature Program:
    - Initial temperature: 60 °C, hold for 2 minutes.
    - Ramp to 220 °C at a rate of 10 °C/min.
    - Hold at 220 °C for 5 minutes.
  - Detector: FID.
  - Detector Temperature: 280 °C.
  - Hydrogen Flow: 30 mL/min.
  - Air Flow: 300 mL/min.
  - Makeup Gas (Nitrogen or Helium): 25 mL/min.

- Analysis:
  - Inject the prepared sample solution into the GC.
  - Record the chromatogram.
  - Identify the peak corresponding to **Methyl 3-mercaptopropionate** based on its retention time.
  - Calculate the purity by area percent normalization. The purity is the ratio of the peak area of **Methyl 3-mercaptopropionate** to the total area of all peaks in the chromatogram.

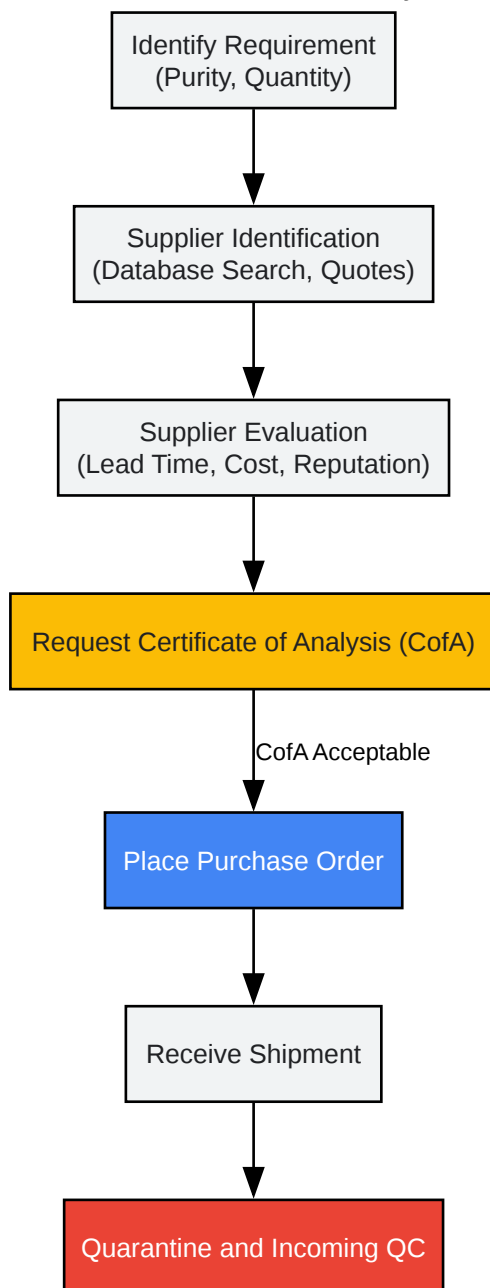
$$\text{Purity (\%)} = (\text{Area of } \mathbf{\text{Methyl 3-mercaptopropionate}} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$$

Data Interpretation: The resulting chromatogram should show a major peak corresponding to **Methyl 3-mercaptopropionate**. Any other peaks represent impurities. The area percentage of the main peak provides a quantitative measure of the sample's purity.

## Visualizing the Sourcing and Qualification Workflow

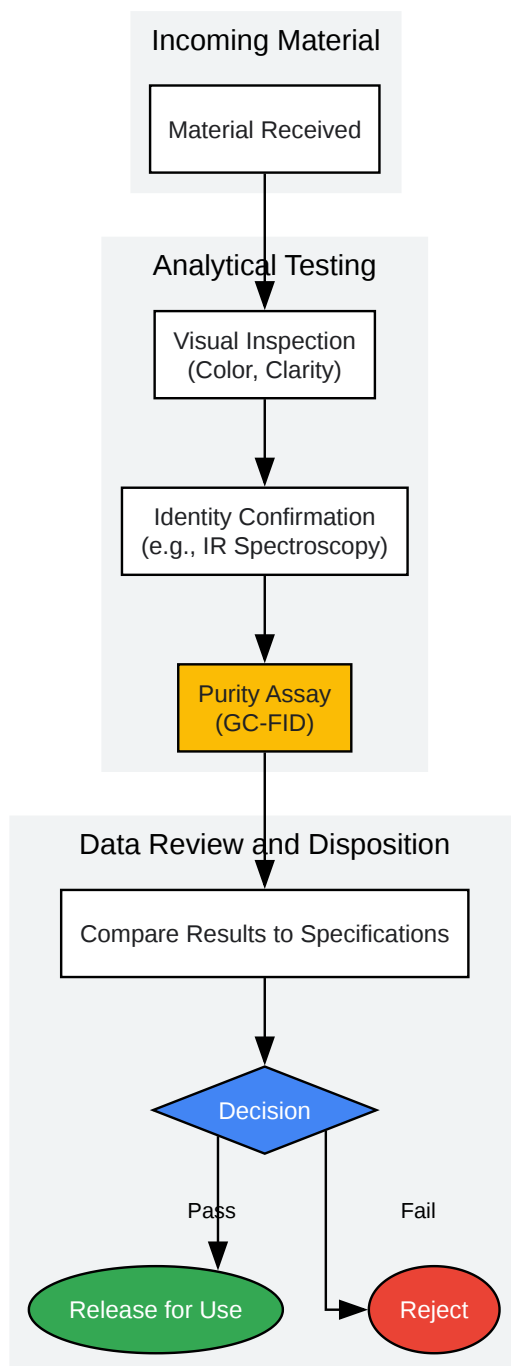
The following diagrams illustrate the key processes involved in sourcing and qualifying **Methyl 3-mercaptopropionate** for research and development.

## Sourcing and Procurement Workflow for Methyl 3-mercaptopropionate

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Caption: Sourcing and procurement workflow for **Methyl 3-mercaptopropionate**.

## Quality Control and Release Workflow



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Caption: Quality control and release workflow for **Methyl 3-mercaptopropionate**.

## Conclusion

For researchers and professionals in drug development, ensuring the quality of starting materials like **Methyl 3-mercaptopropionate** is paramount. This guide provides a foundational understanding of the commercial landscape and the analytical methods used to verify purity. It is always recommended to obtain lot-specific certificates of analysis from suppliers and, when necessary, perform in-house quality control testing to ensure the material meets the requirements of the intended application.

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## References

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